

Application Notes and Protocols for YO-2 in Cell Culture Experiments

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Compound of Interest

Compound Name: YO-2

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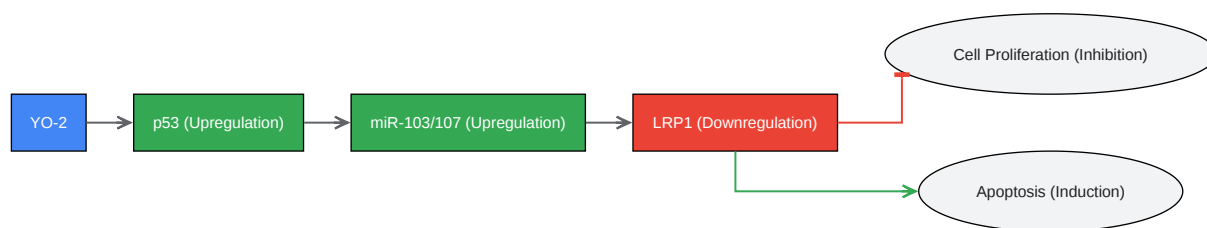
Introduction

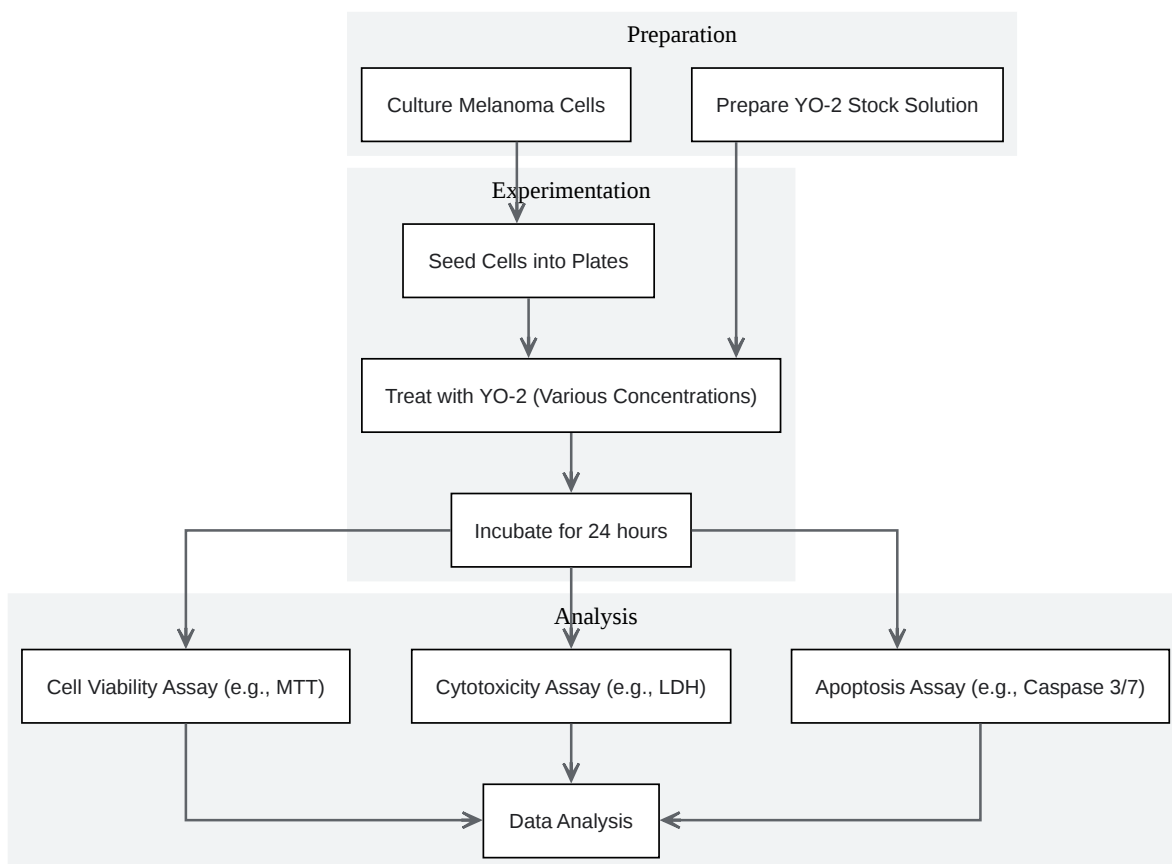
YO-2 is a small molecule that has demonstrated significant potential as an anti-cancer agent, particularly in melanoma. It functions as a plasmin inhibitor and induces apoptosis in various cancer cell types.^{[1][2]} This document provides detailed application notes and protocols for the utilization of **YO-2** in cell culture experiments, focusing on its mechanism of action, cytotoxicity, and induction of apoptosis.

Mechanism of Action

YO-2 exerts its anti-melanoma effects through a novel pathway involving the tumor suppressor protein p53 and the low-density lipoprotein receptor-related protein 1 (LRP1).^{[1][2]} Treatment with **YO-2** leads to the upregulation of p53.^[1] This, in turn, enhances the expression of microRNAs miR-103 and miR-107. These microRNAs target and downregulate the expression of LRP1, a receptor crucial for melanoma cell proliferation.^[1] The reduction in LRP1 expression inhibits tumor growth and induces apoptosis.^[1] This signaling cascade is initiated by the activation of p53, which can be achieved through treatment with **YO-2**.^{[1][2]}

Signaling Pathway Diagram





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References

- 1. YO2 Induces Melanoma Cell Apoptosis through p53-Mediated LRP1 Downregulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. YO2 Induces Melanoma Cell Apoptosis through p53-Mediated LRP1 Downregulation - PubMed [pubmed.ncbi.nlm.nih.gov]
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